

Commercial Suppliers and Technical Guide for 4-Aminobenzo-12-crown-4

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Compound of Interest

Compound Name: 4-Aminobenzo-12-crown-4

Cat. No.: B3038174

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For researchers, scientists, and drug development professionals seeking to procure and utilize **4-Aminobenzo-12-crown-4**, this technical guide provides a detailed overview of commercial suppliers, synthesis methodologies, and quality control protocols. This information is crucial for ensuring the procurement of high-purity material and its effective application in research and development.

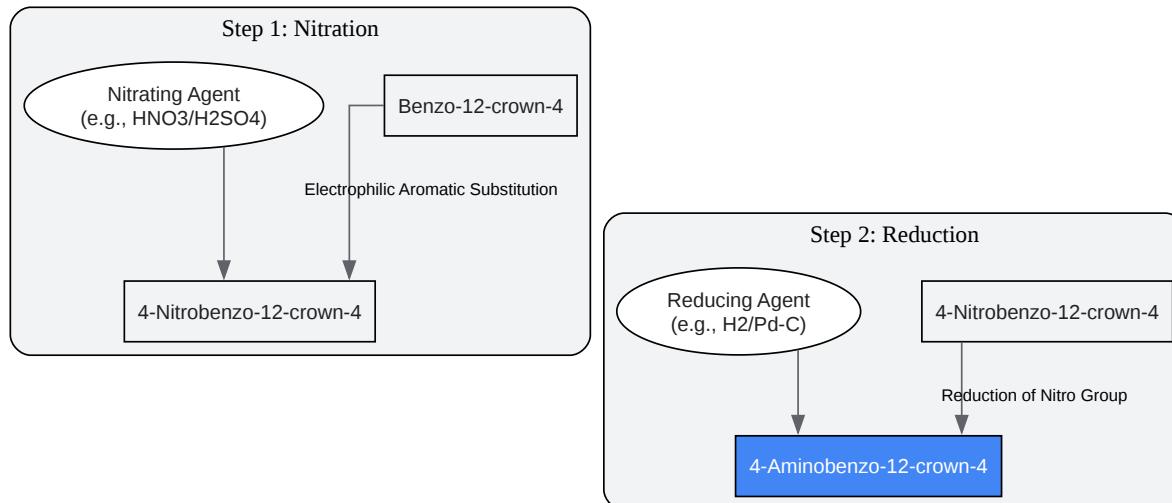
Commercial Availability

4-Aminobenzo-12-crown-4 (CAS No. 78554-68-4) is available from a number of specialized chemical suppliers. While pricing is often available only upon request, the following table summarizes key information for several known vendors to aid in sourcing this compound.

Supplier	CAS Number	Purity	Additional Information
Benchchem	78554-68-4	Not specified	Product catalog number: B3038174. [1]
Biosynth	78554-68-4	Not specified	Product code: DDA55468. [2]
ChemScene	78554-68-4	≥98%	Product catalog number: CS-M2688. [3]
MedChemExpress	78554-68-4	Not specified	Product catalog number: HY-78334.
Sigma-Aldrich	78554-68-4	95%	Distributed for Synthonix Corporation.

Synthesis of 4-Aminobenzo-12-crown-4

The most common and established synthetic route to **4-Aminobenzo-12-crown-4** is a two-step process commencing with the commercially available benzo-12-crown-4.[\[1\]](#) This process involves an electrophilic aromatic substitution followed by a reduction.

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A two-step synthesis of **4-Aminobenzo-12-crown-4**.

Experimental Protocols

Step 1: Synthesis of 4-Nitrobenzo-12-crown-4 (Nitration)

A detailed, citable experimental protocol for the nitration of benzo-12-crown-4 is not readily available in the public domain. However, a general procedure for the nitration of an aromatic compound, methyl benzoate, can be adapted. This reaction typically involves the careful addition of the starting material to a mixture of concentrated nitric acid and sulfuric acid at a controlled temperature, often 0-10 °C, to manage the exothermic nature of the reaction.

- General Procedure:
 - A mixture of concentrated sulfuric acid and concentrated nitric acid is prepared and cooled in an ice bath.

- Benzo-12-crown-4 is added portion-wise to the cooled nitrating mixture with constant stirring.
- After the addition is complete, the reaction mixture is stirred for a specified time, allowing it to slowly warm to room temperature.
- The reaction is quenched by pouring it over ice, leading to the precipitation of the crude 4-Nitrobenzo-12-crown-4.
- The crude product is collected by filtration, washed with water until the filtrate is neutral, and then dried.
- Purification is typically achieved by recrystallization from a suitable solvent, such as ethanol.

Step 2: Synthesis of **4-Aminobenzo-12-crown-4** (Reduction)

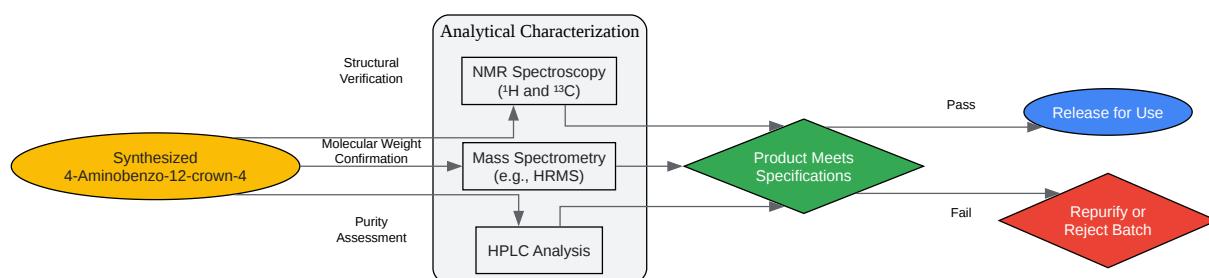
The reduction of the nitro group to an amine is a standard transformation in organic synthesis. A common method for this is catalytic hydrogenation.

- General Procedure:
 - 4-Nitrobenzo-12-crown-4 is dissolved in a suitable solvent, such as ethanol or ethyl acetate.
 - A catalytic amount of palladium on activated carbon (Pd/C) is added to the solution.
 - The mixture is subjected to a hydrogen atmosphere (typically using a balloon or a Parr hydrogenator) and stirred vigorously.
 - The reaction progress is monitored by a suitable technique, such as thin-layer chromatography (TLC).
 - Upon completion, the catalyst is removed by filtration through a pad of celite.
 - The solvent is removed from the filtrate under reduced pressure to yield the crude **4-Aminobenzo-12-crown-4**.

- The product can be further purified by recrystallization or column chromatography.

Quality Control and Characterization

To ensure the identity and purity of **4-Aminobenzo-12-crown-4**, a series of analytical techniques should be employed. A typical quality control workflow is outlined below.



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References

- 1. 4-Aminobenzo-12-crown-4 | 78554-68-4 | Benchchem [benchchem.com]
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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 4-Aminobenzo-12-crown-4]. BenchChem, [2025]. [Online PDF]. Available at:

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